

Ombitasvir sample preparation extraction recovery

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Compound Focus: Ombitasvir

CAS No.: 1258226-87-7

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Frequently Asked Questions

- **Q: What analytical techniques are commonly used for Ombitasvir in pharmaceutical forms? A:** **High-Performance Liquid Chromatography (HPLC)** is the most frequently cited technique for the simultaneous analysis of **Ombitasvir** in its combined dosage forms. **High-Performance Thin-Layer Chromatography (HPTLC)** is also a validated, established method [1].
- **Q: I need a detailed, validated HPLC method for Ombitasvir and its co-packaged drugs. Where can I find one? A:** A validated **Reverse-Phase HPLC-Diode Array Detection (DAD)** method for the simultaneous determination of **Ombitasvir**, Paritaprevir, Ritonavir, and Dasabuvir has been published. The key parameters are summarized in the table below, and the detailed methodology is provided in the Experimental Protocols section [2].
- **Q: Are there any greener analytical methods available? A:** Yes. A **green micellar-HPLC** method has been developed that uses a micellar aqueous mobile phase, reducing the reliance on hazardous organic solvents. This method is approved for the simultaneous determination of **Ombitasvir**, Paritaprevir, and Ritonavir in tablets [1].

Experimental Data Summary

The following table summarizes the key parameters for the simultaneous determination of **Ombitasvir** (OMB) and its common co-drugs using the RP-HPLC-DAD method [2].

Parameter	Ombitasvir (OMB)	Paritaprevir (PAR)	Ritonavir (RIT)	Dasabuvir (DAS)
Linear Range	0.42 – 10 µg/mL	2.5 – 60 µg/mL	1.7 – 40 µg/mL	1.25 – 30 µg/mL
Correlation Coefficient (r)	> 0.999	> 0.999	> 0.999	> 0.999
Detection Wavelength	254 nm	254 nm	254 nm	254 nm
HPLC Column	Waters Symmetry C18 (150 × 4.5 mm, 3.5 µm)			
Mobile Phase	Acetonitrile : 10 mM Phosphate Buffer (pH 7.0) (65:35, v/v)			
Flow Rate	1.0 mL/min			
Internal Standard	Sorafenib (SOR)			

Experimental Protocols

Protocol 1: RP-HPLC-DAD Method for Combined Tablets [2]

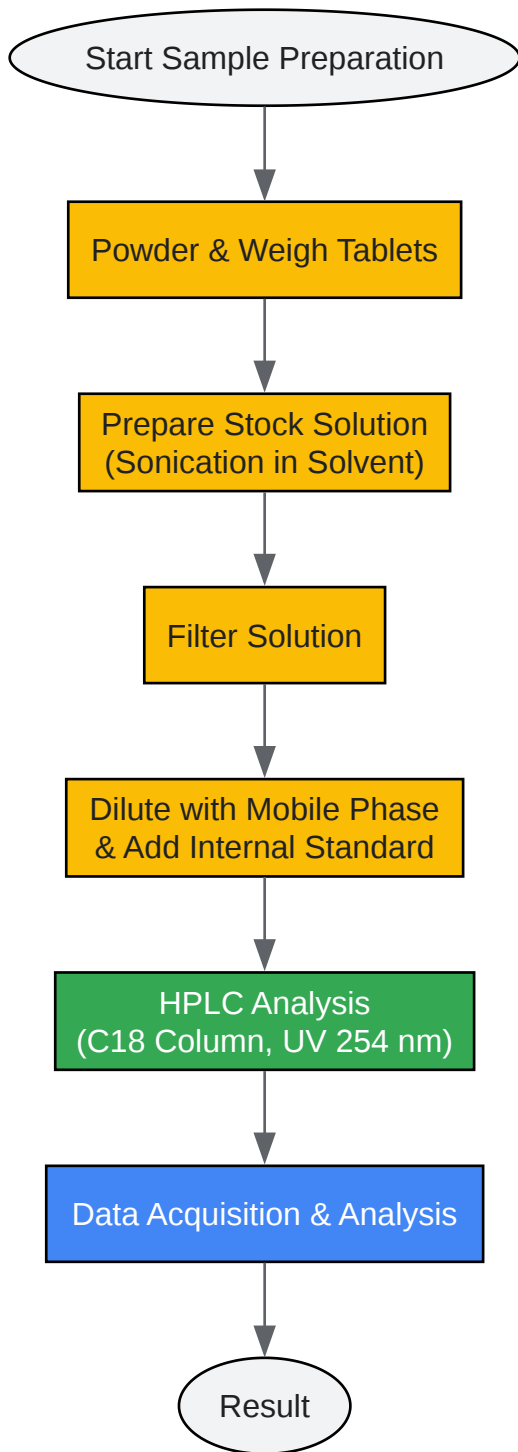
This protocol is designed for the simultaneous analysis of **Ombitasvir**, Paritaprevir, Ritonavir, and Dasabuvir in bulk and pharmaceutical dosage forms.

- **Instrumentation:** HPLC system with a Diode Array Detector (DAD).
- **Chromatographic Conditions:**
 - **Column:** Reverse-Phase C18 column (e.g., Waters Symmetry C18, 150 × 4.5 mm, 3.5 µm).
 - **Mobile Phase:** Acetonitrile and 10 mM potassium dihydrogen orthophosphate buffer, adjusted to pH 7.0 with sodium hydroxide (65:35, v/v).
 - **Flow Rate:** 1.0 mL/min.
 - **Detection:** 254 nm.
 - **Injection Volume:** 20 µL.

- **Temperature:** Ambient.
- **Standard Preparation:**
 - Weigh 10 mg of OMB, PAR, RIT, and internal standard (SOR) into separate 10-mL volumetric flasks.
 - Dissolve and dilute to volume with acetonitrile to make 1000 µg/mL stock solutions.
 - For DAS, weigh 10 mg into a 10-mL flask, dissolve in a small amount of DMSO (~10 drops), and dilute to volume with acetonitrile.
 - Dilute these stock solutions with the mobile phase to obtain working standards in the specified linear ranges.
- **Sample Preparation (Tablets):**
 - Finely powder ten tablets of each drug (Viekirax and Exviera).
 - For Viekirax (contains OMB, PAR, RIT), weigh a portion equivalent to 10 mg of PAR into a 10-mL flask. Add acetonitrile, sonicate for 20 minutes, and dilute to volume. Filter to obtain stock solution.
 - For Exviera (contains DAS), weigh a portion equivalent to 10 mg of DAS into a 10-mL flask. Add 10 drops of DMSO and acetonitrile, sonicate for 20 minutes, and dilute to volume. Filter to obtain stock solution.
 - Dilute the sample stock solutions with the mobile phase and add the internal standard to the final concentration before HPLC injection.

Experimental Workflow Diagram

The following diagram visualizes the sample preparation and analysis workflow for the HPLC method described above.



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Troubleshooting & Further Research

The information available is robust for drug quantification in dosage forms but has a gap regarding **extraction efficiency from biological samples** like plasma.

- **For Extraction Recovery Data:** The most relevant research involves specialized sample preparation techniques like **Homogeneous Liquid-Liquid Microextraction**, but these are reported for other antiviral drugs (e.g., Daclatasvir) and not specifically for **Ombitasvir** [3].
- **Recommended Next Steps:** To find **Ombitasvir**-specific recovery data, I suggest searching specialized scientific databases using more specific queries, such as:
 - "**Ombitasvir**" AND "extraction recovery" AND "plasma"
 - "**Ombitasvir**" AND "LC-MS/MS" AND "validation"

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References

1. Development and validation of eco-friendly micellar-HPLC ... [sciencedirect.com]
2. Simultaneous determination of newly developed antiviral ... [pmc.ncbi.nlm.nih.gov]
3. A green homogeneous liquid-liquid microextraction ... [sciencedirect.com]

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